

Safe Disposal of 1-(Thiophen-3-yl)ethanol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Thiophen-3-yl)ethanol

Cat. No.: B172730

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This guide provides essential safety and logistical information for the proper disposal of **1-(Thiophen-3-yl)ethanol** (CAS No. 13781-67-4), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals.

Key Safety and Hazard Information

Proper handling and disposal of **1-(Thiophen-3-yl)ethanol** are critical due to its hazardous properties. It is classified as a combustible liquid and is harmful if swallowed.^[1] Additionally, it can cause serious eye irritation and is detrimental to aquatic life with long-lasting effects.^[1] Adherence to appropriate safety protocols is mandatory to mitigate these risks.

Parameter	Value	Source
CAS Number	13781-67-4	[2][3]
Appearance	Clear colorless to yellow-brown liquid	[4]
Boiling Point	110-111 °C at 14 mm Hg	[4]
Flash Point	199 °F (92.8 °C)	[4]
Hazards	Combustible liquid, Harmful if swallowed, Causes serious eye irritation, Harmful to aquatic life	[1][2]
Incompatible Materials	Strong oxidizing agents, Acid anhydrides, Acid chlorides	[2]
Storage	Keep in a dark, dry, cool, and well-ventilated place. Keep container tightly closed and sealed.	[2][3]

Experimental Protocol for Disposal

The disposal of **1-(Thiophen-3-yl)ethanol** must be handled as hazardous waste. Under no circumstances should it be disposed of down the sink or in regular trash.[5][6] The following step-by-step protocol outlines the approved disposal procedure.

Personnel Protective Equipment (PPE) Required:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- Flame-retardant lab coat
- Closed-toe shoes

Procedure:

- Waste Segregation:
 - Designate a specific, labeled, and compatible waste container for **1-(Thiophen-3-yl)ethanol** waste. The container must be in good condition with a secure, tightly sealing lid.
 - Do not mix with incompatible materials such as strong oxidizing agents, acid anhydrides, or acid chlorides.^[2]
- Waste Collection:
 - Carefully transfer the waste **1-(Thiophen-3-yl)ethanol** into the designated hazardous waste container using a funnel to prevent spillage.
 - Ensure the exterior of the container remains clean and free of chemical residue.^[7]
 - Do not fill the container to more than 90% of its capacity to allow for vapor expansion.^[7]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**1-(Thiophen-3-yl)ethanol**," the approximate quantity, and the date of accumulation.
- Temporary Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
 - The storage area must be away from sources of ignition such as open flames, hot surfaces, and sparks.^{[2][5]}
 - Ensure secondary containment is in place to manage any potential leaks.
- Disposal:

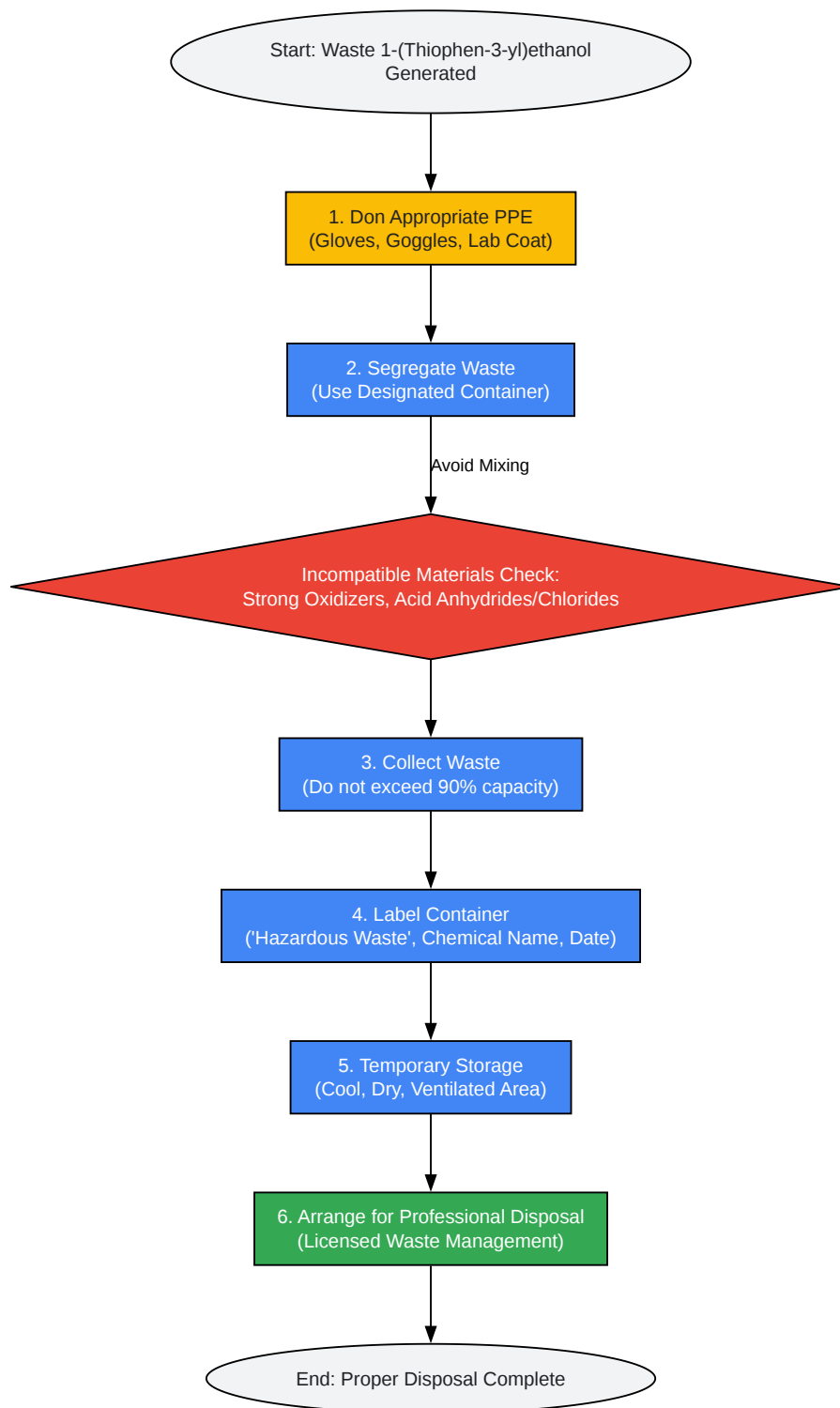
- Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **1-(Thiophen-3-yl)ethanol**.
- Follow all local, regional, and national regulations for hazardous waste disposal.^[2]

Spill Response:

- Small Spills: In a well-ventilated area, absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area immediately. Remove all sources of ignition.^[2] Contact your institution's environmental health and safety department for assistance.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-(Thiophen-3-yl)ethanol**.



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Caption: Workflow for the safe disposal of **1-(Thiophen-3-yl)ethanol**.

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